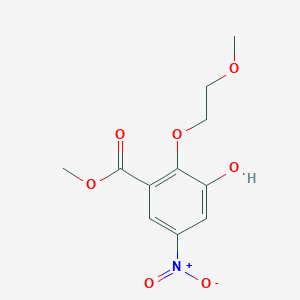

Methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate

• Molecular Formula: C11H13NO7
• Molecular Weight: 271.22 g/mol
• IUPAC Name: methyl 3-hydroxy-2-(2-methoxyethoxy)-5-nitrobenzoate
• InChI: InChI=1S/C11H13NO7/c1-17-3-4-19-10-8(11(14)18-2)5-7(12(15)16)6-9(10)13/h5-6,13H,3-4H2,1-2H3
• InChI Key: ITGDSKKXQDPVJW-UHFFFAOYSA-N
• Canonical SMILES: COCCOC1=C(C=C(C=C1O)[N+](=O)[O-])C(=O)OC

Description

Methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate is a useful research compound. Its molecular formula is C11H13NO7 and its molecular weight is 271.22 g/mol. The purity is usually 95%.
BenchChem offers high-quality Methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Methyl 2-{[2-(methyloxy)ethyl]oxy}-5-nitro-3-[(phenylcarbonyl)oxy]benzoate (8.1 g, 21.6 mmol) was dissolved in methanol (150 mL) followed by the addition of potassium carbonate (3.3 g, 24 mmol). The reaction mixture was stirred at room temperature for one hour, filtered and then acidified with 4N hydrogen chloride in dioxane. It was concentrated and then re-dissolved in ethyl acetate (100 mL), washed with water and brine (100 mL each), dried over sodium sulfate, filtered and concentrated to give an oily residue which was purified by flash chromatography (silica gel, 30% ethyl acetate-hexane) to provide methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate (8.1 g, 21.0 mmol, 97% yield). 1H NMR (400 MHz, CDCl3): 8.69 (s, 1H), 8.24-8.23 (d, 1H), 7.95-7.94 (d, 1H), 4.31-4.29 (m, 2H), 3.95 (s, 3H), 3.79-3.77 (m, 2H), 3.58 (s, 3H).
